

# 1,8-Diaminooctane (CAS 373-44-4): A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: 1,8-Diaminooctane

Cat. No.: B148097

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## Introduction

**1,8-Diaminooctane**, also known as octamethylenediamine, is a linear aliphatic diamine that serves as a versatile building block and intermediate in a wide range of chemical syntheses.[1] Its bifunctional nature, with primary amine groups at both ends of an eight-carbon chain, allows for its use in the production of polyamides, polyurethanes, and other polymers.[2] Furthermore, it is a crucial component in the synthesis of various specialty chemicals, including pharmaceuticals, agrochemicals, and surfactants.[3][4] This technical guide provides an in-depth overview of the chemical and physical properties, synthesis, safety and handling, and key applications of **1,8-Diaminooctane**.

## Chemical and Physical Properties

**1,8-Diaminooctane** is a solid at room temperature and is miscible with water.[5] A summary of its key physicochemical properties is presented in the table below.

Property	Value	Reference
CAS Number	373-44-4	
Molecular Formula	C8H20N2	
Molecular Weight	144.26 g/mol	
Appearance	White to faint yellow crystalline powder/solid	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[6]</a>
Melting Point	50-52 °C	<a href="#">[5]</a>
Boiling Point	225-226 °C	<a href="#">[5]</a>
Flash Point	106 °C (222.8 °F)	
Density	0.98 g/mL at 20 °C	<a href="#">[2]</a> <a href="#">[5]</a>
Water Solubility	575 g/L at 20 °C	<a href="#">[5]</a>
pKa	11	<a href="#">[2]</a>
Refractive Index	1.4618	<a href="#">[2]</a>

## Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **1,8-Diaminooctane**.

- <sup>1</sup>H NMR:** The proton NMR spectrum of **1,8-Diaminooctane** is available and can be used for structural confirmation.[\[7\]](#)
- IR Spectrum:** The infrared spectrum provides information about the functional groups present in the molecule.[\[8\]](#)[\[9\]](#)
- Mass Spectrum:** The mass spectrum is used to determine the molecular weight and fragmentation pattern of the compound.[\[10\]](#)[\[11\]](#)

## Synthesis of 1,8-Diaminooctane

Several synthetic routes for the preparation of **1,8-Diaminooctane** have been reported. One common method involves the hydrogenation of 1,6-dicyanohexane.

## Experimental Protocol: Hydrogenation of 1,6-Dicyanohexane[14]

This protocol describes a general procedure for the synthesis of **1,8-Diaminooctane** from 1,6-dicyanohexane.

### Materials:

- 1,6-Dicyanohexane (175 g)
- Methanol (86.0 g)
- 28% Sodium methacrylate-methanol solution (2.0 g)
- Nickel catalyst (10.5 g)
- Hydrogen gas

### Equipment:

- 500 mL autoclave equipped with a thermocouple thermometer, stirrer, pressure gauge, and hydrogen purge line.
- Filtration apparatus
- Rotary evaporator

### Procedure:

- Charge the 500 mL autoclave with 175 g of 1,6-dicyanohexane, 86.0 g of methanol, 2.0 g of 28% sodium methacrylate-methanol solution, and 10.5 g of nickel catalyst.
- Seal the autoclave and perform a hydrogen substitution to create an inert atmosphere.
- Pressurize the autoclave with hydrogen to 5 MPa.
- Begin stirring and gradually heat the mixture to an internal temperature of 90 °C over approximately 1 hour. Hydrogen consumption is typically observed starting around 70 °C.

- Maintain the reaction at 90 °C. The reaction is generally complete when hydrogen consumption ceases, which takes approximately 6 hours.
- Continue the reaction for an additional 2 hours to ensure completion.
- Cool the autoclave to room temperature and carefully depressurize.
- Filter the reaction mixture to remove the nickel catalyst.
- Wash the catalyst with 100 g of methanol.
- The combined filtrate contains the **1,8-Diaminooctane** in a methanol solution. The product can be isolated by removing the solvent under reduced pressure.

Expected Yield: The reported reaction yield for this procedure is approximately 96.7%, with a purity of 94.3% as determined by GC analysis.[\[12\]](#)

Synthesis workflow for **1,8-Diaminooctane**.

## Applications

**1,8-Diaminooctane** is a key intermediate in various industrial and research applications.

### Pharmaceutical and Agrochemical Synthesis

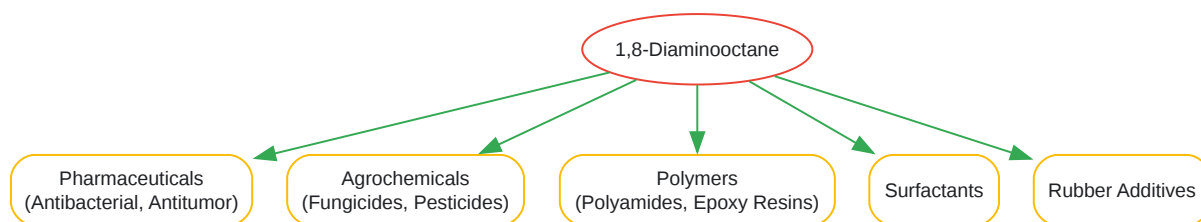
It serves as a fundamental building block in the synthesis of active pharmaceutical ingredients (APIs) and agrochemicals.[\[1\]\[4\]](#) Its diamine structure allows for its incorporation into more complex molecules through reactions such as acylation, alkylation, and condensation.[\[1\]](#) It is used in the synthesis of antibacterial, antitumor, and cardiovascular drugs.[\[2\]](#)

### Polymer Chemistry

**1,8-Diaminooctane** is utilized in the production of polyamides and as a curing agent for epoxy resins.[\[2\]\[3\]](#) It also acts as a crosslinker or spacer in the synthesis of various molecular cages, macrocycles, and microporous materials.[\[13\]](#)

### Other Industrial Applications

This compound is also used in the manufacturing of surfactants and as an intermediate for rubber crosslinking agents and antioxidants.[2][3]



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Applications of **1,8-Diaminooctane**.

## Safety and Handling

**1,8-Diaminooctane** is classified as a hazardous chemical and requires careful handling.

Hazard Classifications:

- Acute Oral Toxicity: Category 4 (Harmful if swallowed).[14]
- Skin Corrosion/Irritation: Category 1B (Causes severe skin burns and eye damage).[14][15]
- Serious Eye Damage/Eye Irritation: Category 1.[14]
- Skin Sensitization: Category 1.[14]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory system).[14]

Precautionary Measures:

- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, eye protection, and face protection.[15] A dust mask (type N95 or equivalent) is also recommended.
- Handling: Use only under a chemical fume hood.[14] Avoid breathing dust and prevent contact with skin, eyes, and clothing.[14][16] Wash hands thoroughly after handling.[14] Do

not eat, drink, or smoke when using this product.[15]

- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[3][14] Store in a corrosives area, under an inert atmosphere, and protect from moisture.[14]
- Spills: In case of a spill, clean up immediately using dry procedures to avoid generating dust. [16] Place the spilled material in a suitable, labeled container for waste disposal.[16]

#### In Case of Exposure:

- Ingestion: If swallowed, rinse mouth and seek immediate medical assistance.[14]
- Inhalation: If inhaled, remove the victim to fresh air and keep at rest in a position comfortable for breathing.[14]
- Skin Contact: If on skin or hair, take off immediately all contaminated clothing and rinse the skin with water/shower.[14]
- Eye Contact: If in eyes, rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[14]

This technical guide provides a summary of the key information regarding **1,8-Diaminooctane**. For more detailed information, it is recommended to consult the referenced safety data sheets and scientific literature.

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